

ND-2158 as a Selective Probe for Interrogating Innate Immunity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ND-2158

Cat. No.: B10773876

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **ND-2158**, a potent and highly selective small molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). Given the central role of IRAK4 in mediating inflammatory signals, **ND-2158** serves as a critical research tool for dissecting the intricacies of innate immune pathways, particularly those downstream of Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs). This document outlines the mechanism of action of **ND-2158**, presents its key quantitative data, provides detailed experimental protocols for its use, and visualizes the signaling pathways and experimental workflows.

Introduction: The Role of IRAK4 in Innate Immunity

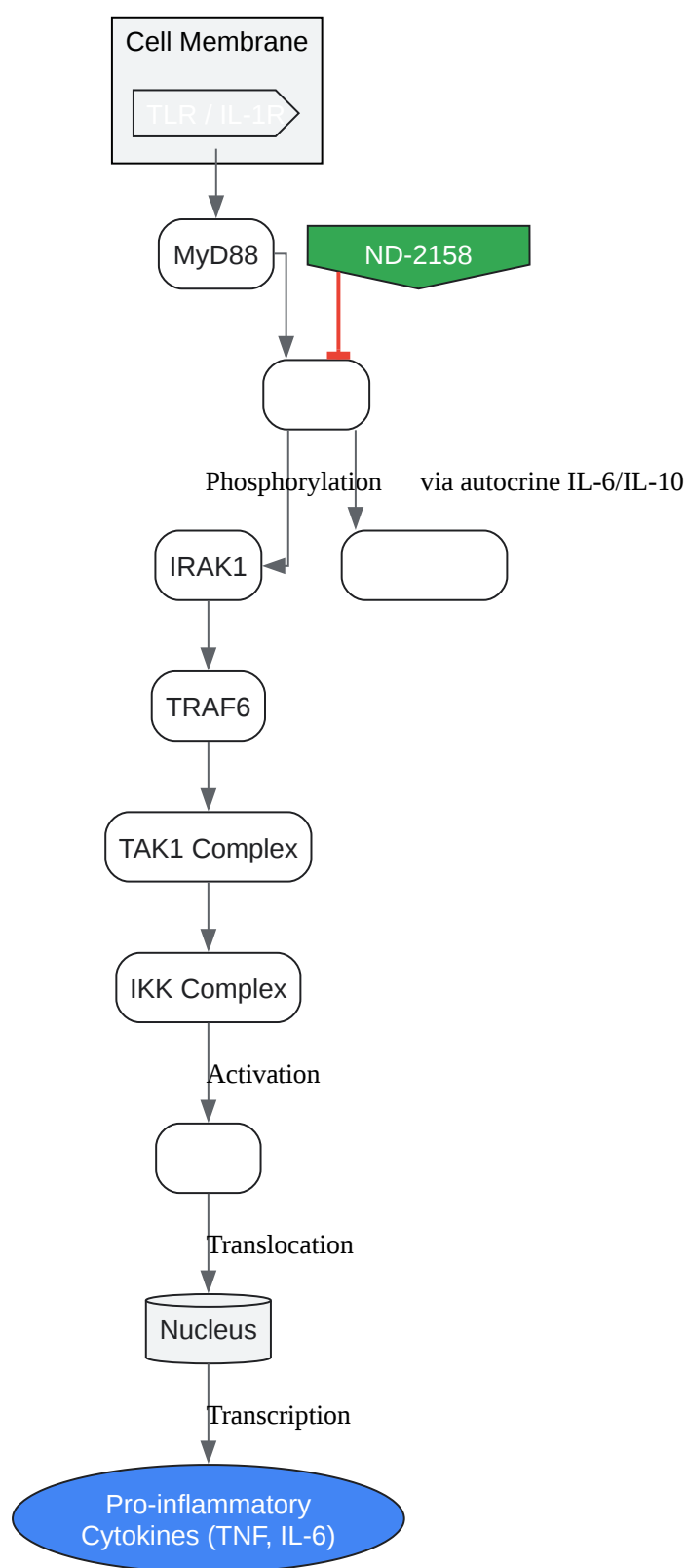
The innate immune system constitutes the first line of defense against pathogens and is initiated by the recognition of pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs) by pattern recognition receptors (PRRs).[1][2][3] Among the most crucial PRRs are the Toll-like receptors (TLRs) and the Interleukin-1 receptor (IL-1R) family.[4][5] Signaling through most of these receptors converges on the recruitment of the adaptor protein MyD88, which in turn recruits and activates the IRAK family of serine/threonine kinases.[2][4]

IRAK4 is the most upstream and essential kinase in this cascade, playing a pivotal role in the activation of downstream signaling pathways, including the nuclear factor- κ B (NF- κ B) and mitogen-activated protein kinase (MAPK) pathways.[6][7] These pathways ultimately lead to the production of pro-inflammatory cytokines and chemokines, orchestrating the inflammatory

response.[2] The critical role of IRAK4 makes it an attractive therapeutic target for a range of autoimmune and inflammatory diseases, as well as certain cancers.[8][9][10] **ND-2158**, as a highly selective inhibitor of IRAK4, provides a powerful tool to probe the function of this kinase in various biological contexts.

Mechanism of Action of ND-2158

ND-2158 is a competitive inhibitor of IRAK4, binding to its kinase domain and preventing the phosphorylation and subsequent activation of its downstream substrates, IRAK1 and IRAK2.[8] This blockade of IRAK4 kinase activity effectively abrogates the signaling cascade initiated by TLR and IL-1R activation. The inhibition of this pathway leads to a significant reduction in the production of key pro-inflammatory cytokines such as Tumor Necrosis Factor (TNF), Interleukin-6 (IL-6), and Interleukin-10 (IL-10).[8][9] The downstream consequences include the suppression of NF- κ B and JAK-STAT3 signaling, which are crucial for the survival of certain cancer cells and the propagation of inflammatory responses.[8][9]



[Click to download full resolution via product page](#)

Caption: IRAK4 signaling pathway and the inhibitory action of **ND-2158**.

Quantitative Data for ND-2158

The following tables summarize the key quantitative parameters of **ND-2158**, highlighting its potency and selectivity.

Table 1: In Vitro Potency of **ND-2158**

Target	Assay Type	Ki (nM)	Reference
IRAK4	Kinase Assay	1	[10]
IRAK1	Kinase Assay	>1000	[8]

Table 2: In Vivo Efficacy of **ND-2158**

Animal Model	Dosing	Outcome	Reference
Mouse Collagen-Induced Arthritis	30 mg/kg, IP, BID	Alleviation of arthritis	[8][10]
Mouse Gout Formation	30 mg/kg, IP, BID	Blocked gout formation	[8][10]
ABC DLBCL Xenograft	100 mg/kg/day, IP	Suppression of tumor growth	[8]

Experimental Protocols

This section provides detailed methodologies for key experiments using **ND-2158** to probe innate immune responses.

Objective: To determine the potency of **ND-2158** in inhibiting TLR-induced pro-inflammatory cytokine production in human peripheral blood mononuclear cells (PBMCs).

Materials:

- **ND-2158**
- Lipopolysaccharide (LPS) (TLR4 agonist) or CpG (TLR9 agonist)

- Human PBMCs
- RPMI-1640 medium supplemented with 10% FBS
- 96-well cell culture plates
- ELISA kit for human TNF

Procedure:

- Isolate human PBMCs from whole blood using Ficoll-Paque density gradient centrifugation.
- Resuspend PBMCs in complete RPMI-1640 medium at a concentration of 1×10^6 cells/mL.
- Plate 100 μ L of the cell suspension into each well of a 96-well plate.
- Prepare serial dilutions of **ND-2158** in complete RPMI-1640 medium.
- Add 50 μ L of the **ND-2158** dilutions to the appropriate wells. Include a vehicle control (e.g., DMSO).
- Pre-incubate the cells with **ND-2158** for 1 hour at 37°C in a 5% CO₂ incubator.
- Prepare a stock solution of LPS (e.g., 100 ng/mL) or CpG (e.g., 1 μ M).
- Add 50 μ L of the TLR agonist to the wells to stimulate the cells.
- Incubate the plate for 18-24 hours at 37°C in a 5% CO₂ incubator.
- Centrifuge the plate and collect the supernatant.
- Measure the concentration of TNF in the supernatant using a human TNF ELISA kit according to the manufacturer's instructions.
- Plot the TNF concentration against the log of the **ND-2158** concentration and determine the IC₅₀ value.

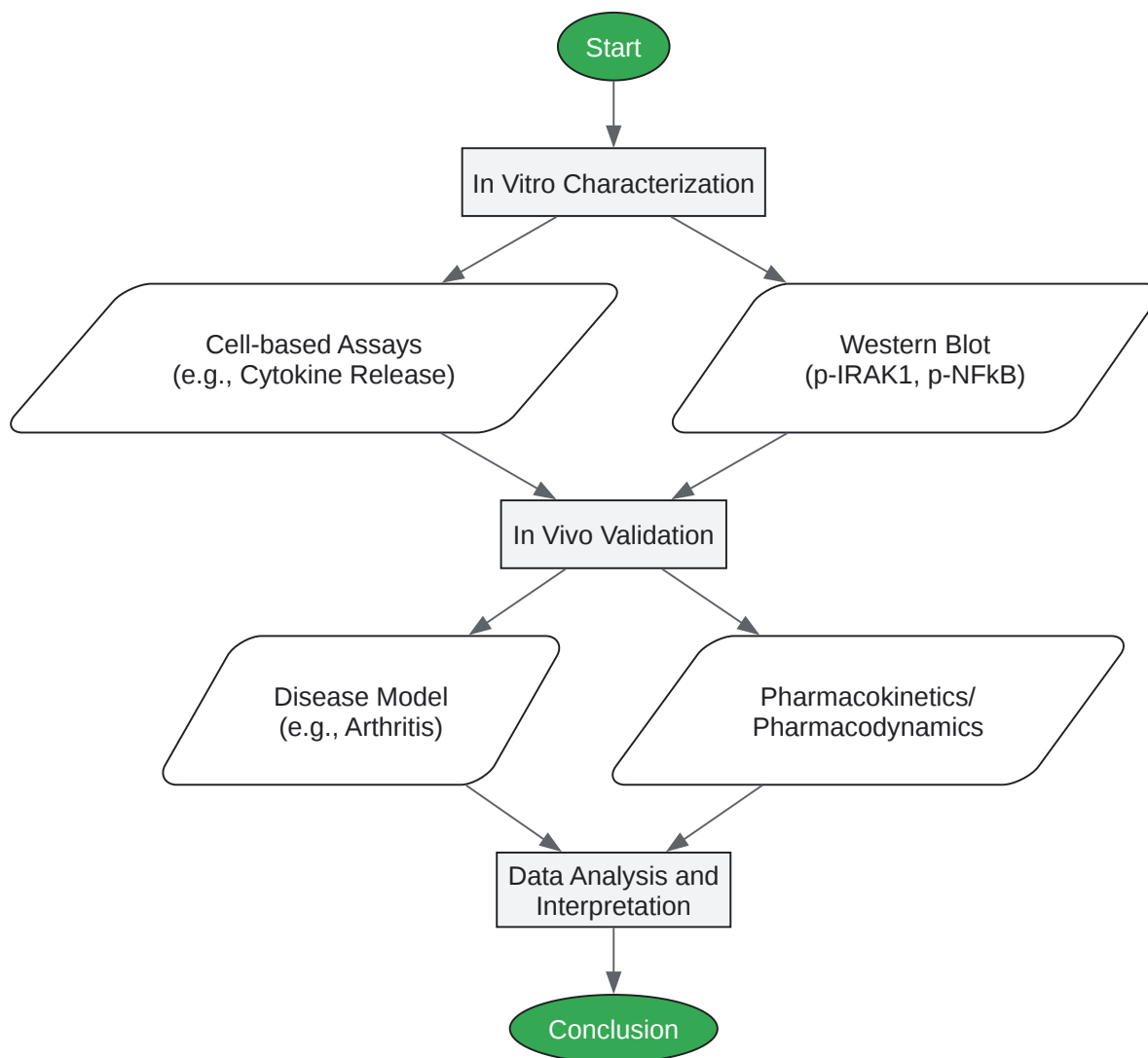
Objective: To evaluate the efficacy of **ND-2158** in a mouse model of autoimmune arthritis.

Materials:

- **ND-2158**
- Bovine type II collagen
- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- DBA/1 mice
- Vehicle (e.g., 10% hydroxypropyl- β -cyclodextrin in ddH₂O)

Procedure:

- Immunization: Emulsify bovine type II collagen in CFA. On day 0, immunize DBA/1 mice with an intradermal injection at the base of the tail.
- Booster: On day 21, boost the mice with an intradermal injection of type II collagen emulsified in IFA.
- Treatment: Begin treatment with **ND-2158** (e.g., 30 mg/kg, intraperitoneally, twice daily) or vehicle upon the first signs of arthritis.[\[10\]](#)
- Scoring: Monitor the mice daily for signs of arthritis. Score each paw on a scale of 0-4 based on the severity of inflammation and swelling. The maximum score per mouse is 16.
- Data Analysis: Plot the mean arthritis score for each treatment group over time. At the end of the study, euthanize the mice and collect paws for histological analysis to assess joint damage.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for characterizing **ND-2158**.

Conclusion

ND-2158 is a valuable chemical probe for the study of innate immunity. Its high potency and selectivity for IRAK4 allow for precise dissection of TLR and IL-1R signaling pathways. The experimental protocols provided in this guide offer a starting point for researchers to utilize **ND-2158** in their own studies to further elucidate the role of IRAK4 in health and disease. As our understanding of innate immunity continues to grow, tools like **ND-2158** will be instrumental in developing novel therapeutic strategies for a wide range of inflammatory and malignant disorders.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mechanisms and pathways of innate immune activation and regulation in health and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Innate immune system - Autoimmunity - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Frontiers | Regulation of innate immune signaling by IRAK proteins [frontiersin.org]
- 5. IRAK1: a critical signaling mediator of innate immunity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A critical role for IRAK4 kinase activity in Toll-like receptor-mediated innate immunity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Selective interleukin-1 receptor–associated kinase 4 inhibitors for the treatment of autoimmune disorders and lymphoid malignancy - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ND-2158 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 10. nimbustx.com [nimbustx.com]
- To cite this document: BenchChem. [ND-2158 as a Selective Probe for Interrogating Innate Immunity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10773876#nd-2158-as-a-probe-for-innate-immunity-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com